

Application Note: Comprehensive Analytical Characterization of 2-(6-Chloropyrazin-2-yl)acetonitrile

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Compound of Interest

Compound Name: 2-(6-Chloropyrazin-2-yl)acetonitrile

Cat. No.: B1367639

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Abstract

This document provides a detailed guide to the analytical methods for the comprehensive characterization of **2-(6-Chloropyrazin-2-yl)acetonitrile**, a critical intermediate in the synthesis of various pharmaceutical agents.[1] The protocols outlined herein are designed for researchers, quality control analysts, and drug development professionals, offering robust methodologies for identity confirmation, purity assessment, and impurity profiling. The guide integrates chromatographic and spectroscopic techniques, including High-Performance Liquid Chromatography (HPLC), Gas Chromatography-Mass Spectrometry (GC-MS), Nuclear Magnetic Resonance (NMR) Spectroscopy, and Fourier-Transform Infrared (FTIR) Spectroscopy. The causality behind experimental choices is explained to provide a deeper understanding of the analytical strategy.

Introduction and Significance

2-(6-Chloropyrazin-2-yl)acetonitrile is a heterocyclic building block whose structural integrity is paramount for the efficacy and safety of the final active pharmaceutical ingredient (API). The presence of reactive functional groups—a chloropyrazine ring and a nitrile moiety—necessitates a multi-faceted analytical approach to confirm its identity and quantify any process-related impurities or degradation products.[1][2] This application note presents a validated framework for the characterization of this intermediate, ensuring that it meets the stringent quality requirements of the pharmaceutical industry.

Physicochemical Properties

A summary of the key physicochemical properties of **2-(6-Chloropyrazin-2-yl)acetonitrile** is provided below. These properties are essential for developing appropriate analytical methods, such as selecting solvents for sample preparation and choosing chromatographic conditions.

Property	Value	Source
CAS Number	1378332-54-7	[1]
Molecular Formula	C6H4ClN3	Derived
Molecular Weight	153.57 g/mol	Derived
Appearance	Solid (Typical)	General Knowledge
Storage	2-8°C	[1]

Overall Analytical Strategy

A comprehensive characterization of **2-(6-Chloropyrazin-2-yl)acetonitrile** involves a sequence of orthogonal analytical techniques to assess its identity, purity, and impurity profile. The workflow below illustrates the logical progression from initial sample receipt to complete characterization.

Figure 1. Analytical Characterization Workflow

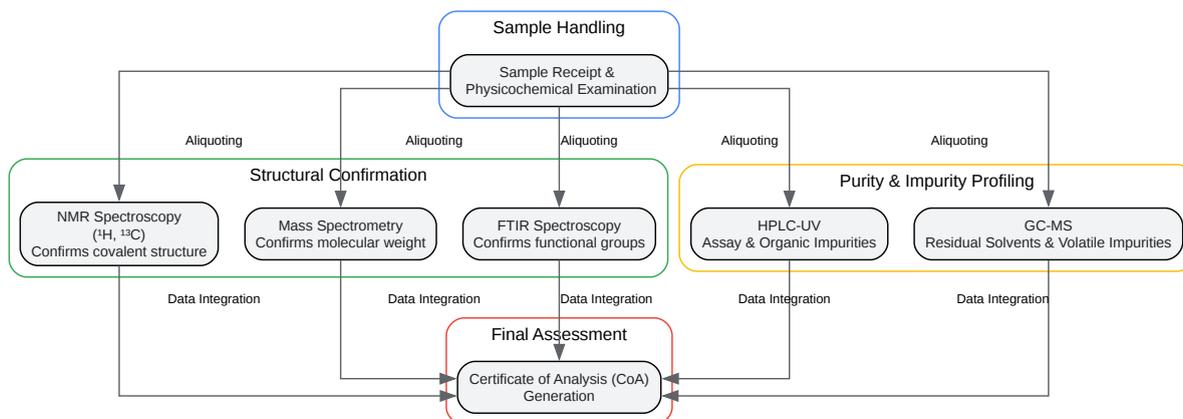
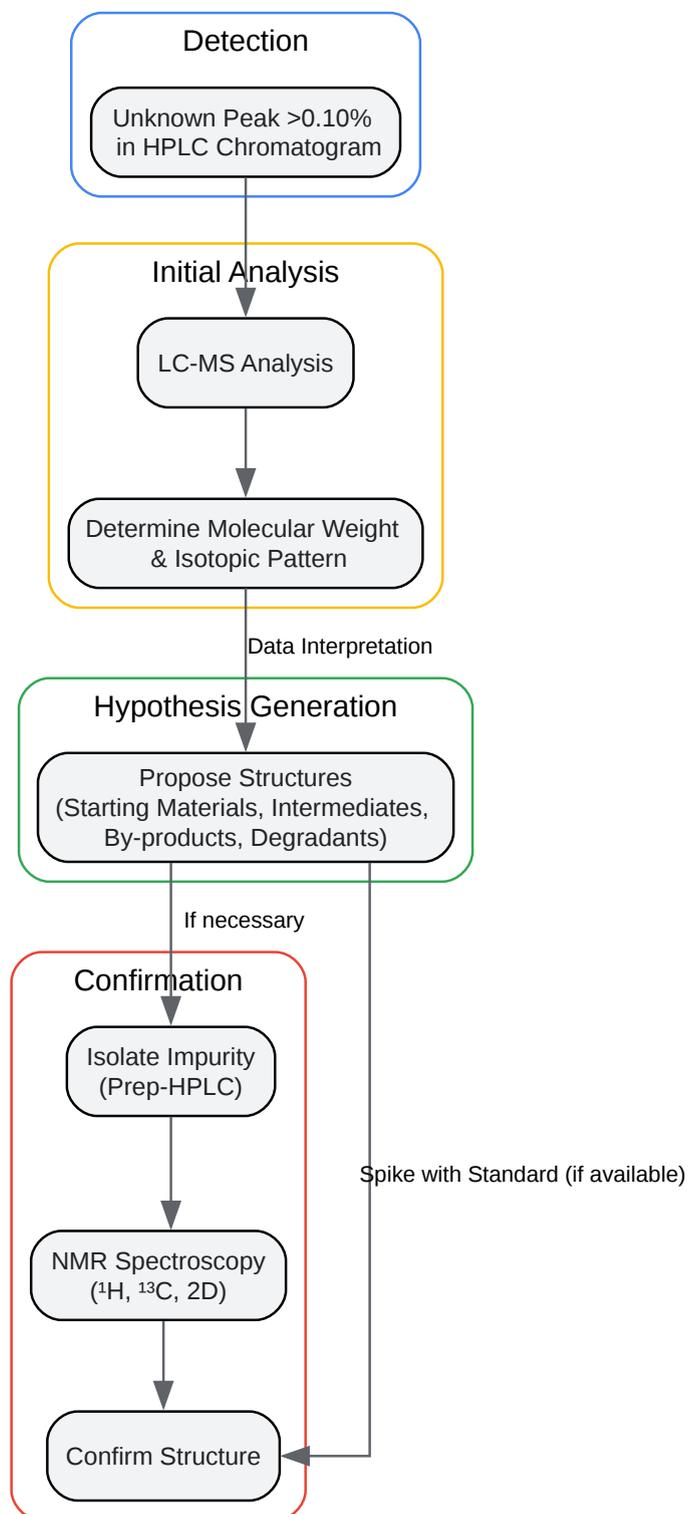


Figure 2. Impurity Identification Workflow



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Sources

- 1. 2-(6-Chloropyrazin-2-yl)acetonitrile [myskinrecipes.com]
- 2. scispace.com [scispace.com]
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